

A Technical Guide to the Physical Properties of 2-Ethyl-3-methylbutyraldehyde

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Compound of Interest

Compound Name: 2-Ethyl-3-methylbutanal

Cat. No.: B1266178

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This technical guide provides a comprehensive overview of the core physical properties of 2-Ethyl-3-methylbutyraldehyde, a significant organic compound. The information is tailored for researchers, scientists, and professionals in drug development, offering a detailed summary of its physical characteristics. This document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and includes a visual representation of the characterization workflow.

Core Physical Properties

2-Ethyl-3-methylbutyraldehyde, also known as **2-ethyl-3-methylbutanal**, is a colorless liquid.

[1] The compound is characterized by the following physical properties:

Physical Property	Value	Units
Molecular Formula	C7H14O	
Molecular Weight	114.19	g/mol
Boiling Point	134 - 140	°C
Melting Point	128 - 132	°C
Density	0.803 - 0.9	g/cm ³
Refractive Index	1.401	
Solubility	Soluble in alcohols and ethers; poorly soluble in water.[1]	
Vapor Pressure	8.08	mmHg at 25°C
Flash Point	33	°C

Experimental Protocols for Physical Property Determination

The following sections detail the general experimental methodologies for determining the key physical properties of organic compounds like 2-Ethyl-3-methylbutyraldehyde.

Boiling Point Determination

The boiling point of a volatile liquid such as 2-Ethyl-3-methylbutyraldehyde can be determined using simple distillation.[1] This method is suitable when the compound is pure or when its boiling point is significantly different from any impurities.[1]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask

- Thermometer
- Heating mantle or oil bath

Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is heated, and as the liquid boils, the vapor rises, passes into the condenser, liquefies, and is collected in the receiving flask.
- The temperature is recorded when it stabilizes during the distillation process; this stable temperature is the boiling point of the liquid.

Melting Point Determination

For compounds that are solid at room temperature, the melting point is a crucial indicator of purity. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer

Procedure:

- A small amount of the finely powdered solid sample is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated slowly, at a rate of about 1-2°C per minute, especially near the expected melting point.^[2]
- The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes liquid (the completion of melting) are recorded. This range is the melting point of the substance.

Density Measurement

The density of a liquid can be determined using several methods, including a pycnometer or a hydrometer. Digital density meters offer a more precise and automated measurement.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer

Procedure using a Pycnometer:

- The empty pycnometer is weighed accurately.
- It is then filled with the liquid sample, ensuring no air bubbles are present, and weighed again.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid (the difference between the filled and empty pycnometer weights) by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how much light bends, or refracts, when it enters a liquid. It is a characteristic property that can be used for identification and purity assessment.

Apparatus:

- Refractometer (e.g., Abbe refractometer)
- Light source (typically a sodium lamp)
- Dropper

Procedure:

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is positioned.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Solubility Determination

The solubility of a compound in various solvents provides information about its polarity and the types of intermolecular forces it can form.

Apparatus:

- Test tubes
- Graduated cylinders or pipettes
- Vortex mixer (optional)

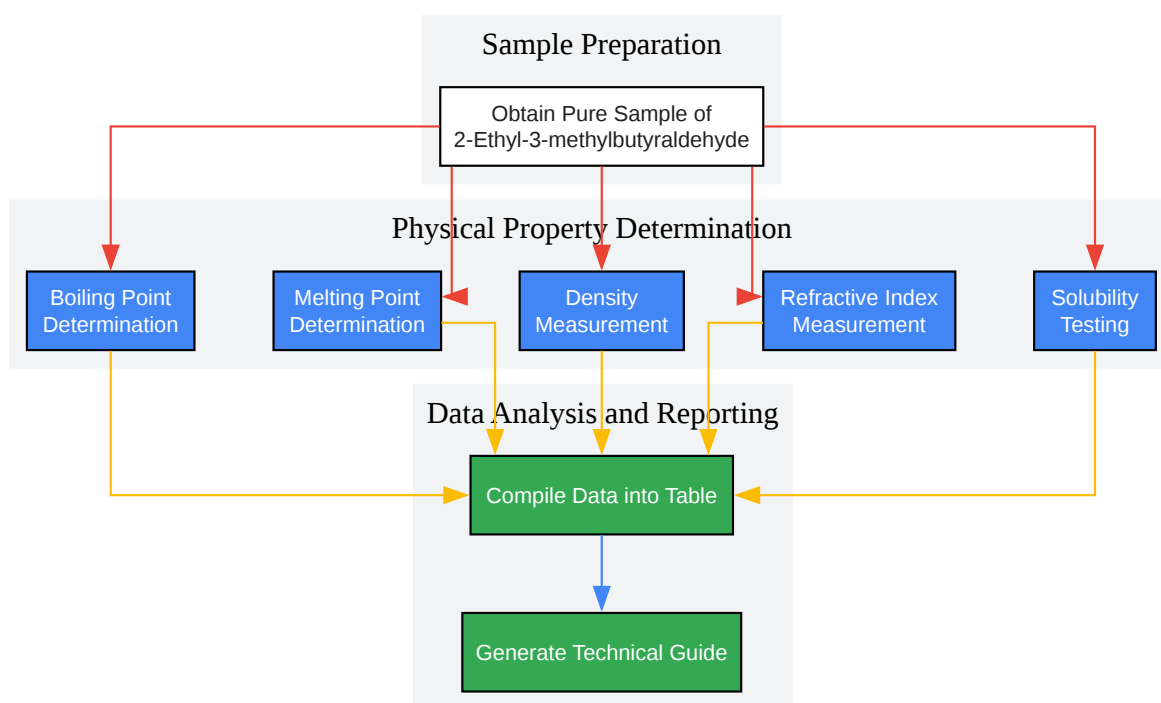
Procedure:

- A small, measured amount of the solute (e.g., 0.1 g of solid or 0.2 mL of liquid) is placed in a test tube.
- A specific volume of the solvent (e.g., 3 mL) is added incrementally while shaking or vortexing.

- The mixture is observed to determine if the solute dissolves completely.
- This process is repeated with a range of solvents, typically including water, dilute acid (e.g., 5% HCl), dilute base (e.g., 5% NaOH), and organic solvents like ethanol and ether.[3]

Workflow for Physical Property Characterization

The following diagram illustrates the logical workflow for the determination of the physical properties of a chemical compound.



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Caption: Logical workflow for the determination of physical properties.

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